

Application Notes: Dyeing Polyester Fabric with C.I. Disperse Red 19

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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Aspect

Details

| **Chemical Information** | CAS No.: 2734-52-3 **Molecular Formula:** $C_{16}H_{18}N_4O_4$ **Molecular Weight:** 330.34 g/mol **Appearance:** Dark purple to dark red-brown crystalline powder **Water Solubility:** 234.5 $\mu\text{g/L}$ (25°C) - very low [1] | | **Fastness Properties** (ISO Standards) [1] | **Washing Fastness:** Fading 4, Stain 5 **Light Fastness:** 4 **Perspiration Fastness:** Fading 4-5, Stain 5 **Ironing Fastness:** 4 | | **Dyeing Mechanism** | Non-ionic dye applied as aqueous dispersion. Dye molecules diffuse into hydrophobic polyester fibers under heat, held by hydrogen bonds and van der Waals forces [2]. | | **Critical Parameters** | **pH Range:** 4.5 - 5.5 (controlled with acetic acid) **Dispersing Agent:** Essential to maintain dispersion [2]. |

Detailed Dyeing Protocols

Protocol 1: High-Temperature (HT) Dyeing Method

This method is suitable for heavy shades and provides excellent dye penetration [2].

Materials & Equipment

- Polyester fabric

- **C.I. Disperse Red 19**
- Dispersing agent
- Acetic acid (pH control)
- High-temperature dyeing machine

Procedure

- **Dye Paste Preparation:** Create a paste of **C.I. Disperse Red 19** with a dispersing agent, then add water to form the dyebath [2].
- **Dye Bath Setup:** Load the dyebath into the machine at 60°C and run for 15 minutes [2].
- **pH Adjustment:** Adjust pH to 4.5-5.5 using acetic acid [2].
- **Heating Phase:** Raise temperature to 130°C at a controlled rate (1-2°C per minute) [2].
- **Dyeing Phase:** Maintain at 130°C for 30-60 minutes for dye diffusion and fixation [2].
- **Cooling & Cleaning:** Cool rapidly to 60°C, then perform reduction cleaning (optional) and rinse [2].

Protocol 2: Carrier Dyeing Method

This method is performed at atmospheric pressure and is suitable for heat-sensitive materials [2].

Materials & Equipment

- Polyester fabric
- **C.I. Disperse Red 19**
- Dispersing agent
- Carrier
- Acetic acid
- Atmospheric dyeing machine

Procedure

- **Dye Bath Preparation:** Prepare dyebath with dye, dispersing agent, and carrier at 60°C [2].
- **pH Control:** Adjust pH to 4.5-5.5 with acetic acid [2].
- **Dyeing Cycle:** Raise temperature to 90°C and hold for 60 minutes [2].
- **Post-Treatment:** Cool, rinse, and apply reduction cleaning if required [2].

Protocol 3: Thermosol Dyeing Method

This continuous method is ideal for fabric blends and high-volume production [2].

Materials & Equipment

- Polyester fabric
- **C.I. Disperse Red 19**
- Thickener
- Padding mangle
- Dryer
- Thermosol unit

Procedure

- **Padding:** Impregnate fabric with dye solution using a padding mangle [2].
- **Drying:** Dry at ~100°C to remove moisture [2].
- **Thermo-fixing:** Heat at 205°C for 60-90 seconds for dye fixation [2].
- **After-Treatment:** Wash to remove unfixed dye and chemicals [2].

Optimization and Advanced Techniques

Effect of Critical Parameters

- **Temperature:** Governs fiber swelling and dye diffusion rate. HT method uses 130°C; carrier method uses 85-90°C [2].
- **pH:** Critical for dye stability and exhaustion. Strongly acidic or alkaline conditions can degrade dye or fiber [2].
- **Time:** Dependent on method, depth of shade, and fabric construction [2].

Alternative Application Technologies

- **Microwave-Assisted Dyeing:** Reduces time and energy while improving dye uptake [3].
- **Ultrasound-Assisted Dyeing:** Uses cavitation to enhance dye diffusion and dispersion [3].

Post-Dyeing Treatments and Quality Control

Reduction Cleaning

Purpose: Removes surface dye to improve wash fastness [2]. **Typical Recipe:**

- Sodium hydrosulfite: 2 g/L
- Sodium hydroxide: 2 g/L
- Detergent: 1 g/L **Procedure:** Treat at 60-70°C for 20 minutes, then rinse thoroughly [2].

Quality Control

- **Color Strength Measurement:** Use spectrophotometry to check dye uptake [2].
- **Fastness Testing:** Perform standardized tests for wash, light, and rub fastness [1].

Wastewater Treatment for Disperse Red 19

Treatment Methods and Efficiencies

Treatment Method	Key Parameters	Removal Efficiency	References
Photocatalytic Membrane Reactor (TiO ₂ /UV)	pH 4, TiO ₂ : 2 g/L, Dye: 50 mg/L	60-90% dye degradation, 98% COD removal	[4]
Electrocoagulation (Al electrode)	pH 5.7-6.8, Current: 0.06-0.08A, Time: 13-15 min	High efficiency (specific to dye structure)	[5]
Natural Coagulation (Alcea rosea root mucilage)	pH 11, Coagulant: 200-250 mg/L, Temp: 60°C	Up to 86% for disperse dyes	[6]

Analytical Methods for C.I. Disperse Red 19

HPLC Analysis Method [7]

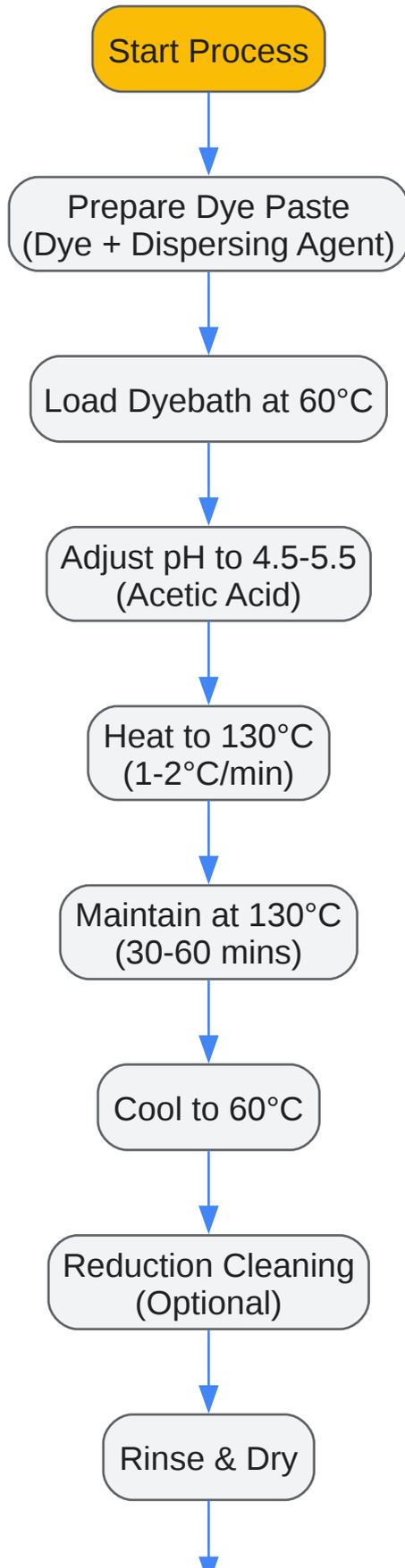
- **Column:** Newcrom R1 HPLC column (reverse-phase)
- **Mobile Phase:** Acetonitrile/water with phosphoric acid

- **MS-Compatible Modification:** Replace phosphoric acid with formic acid
- **Applications:** Quantification, impurity profiling, pharmacokinetic studies

Experimental Workflow Diagrams

The following diagram illustrates the high-temperature dyeing process:

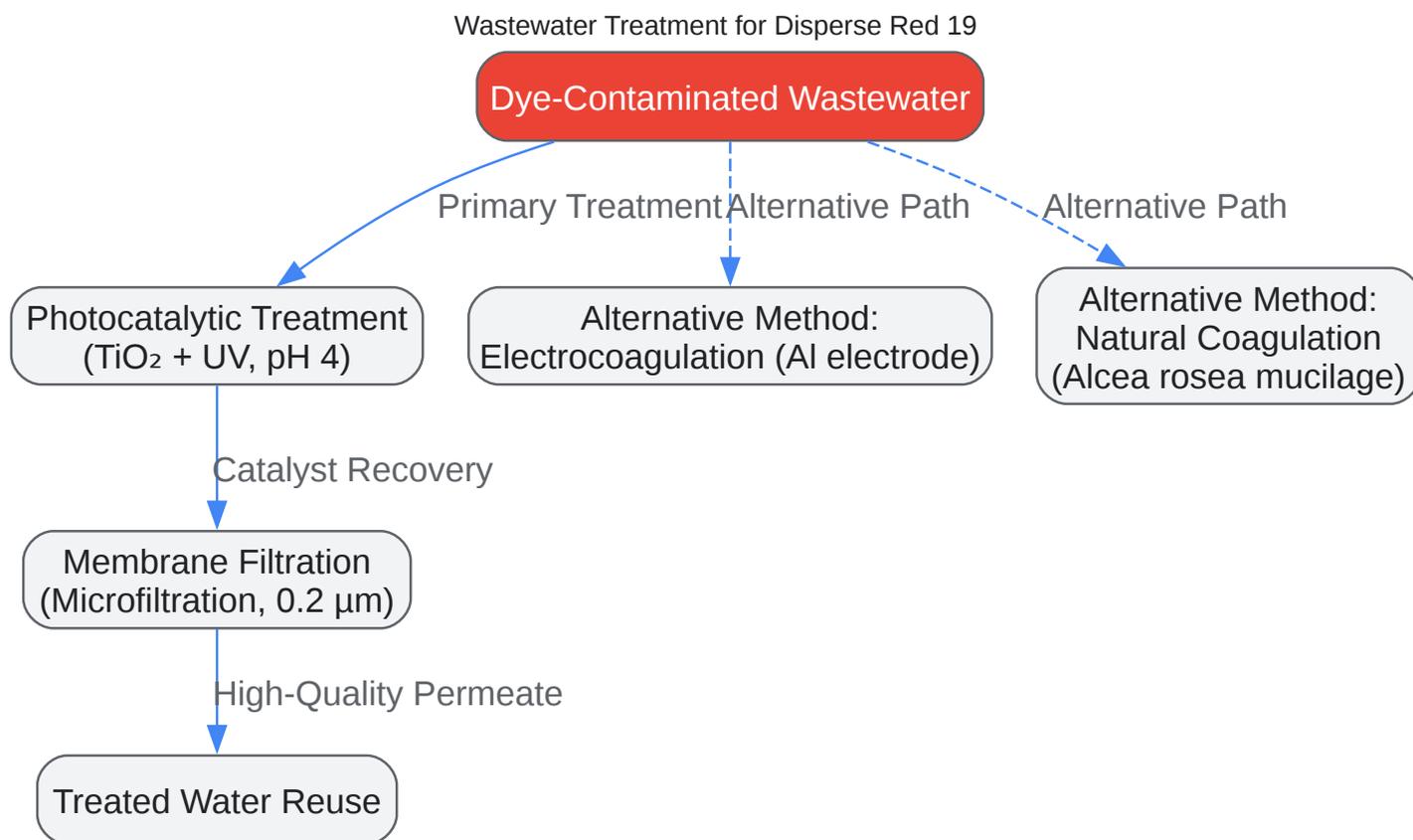
Polyester Dyeing with C.I. Disperse Red 19: High-Temperature Method



Dyed Fabric

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The following diagram shows the wastewater treatment process for removing residual dye:



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Health, Safety, and Environmental Considerations

- **Toxicity:** **C.I. Disperse Red 19** has hazard statements H302 (harmful if swallowed) and H317 (may cause allergic skin reaction) [1].
- **Handling:** Use appropriate personal protective equipment (PPE) including gloves and eye protection [1].
- **Environmental Impact:** Dyes have carcinogenic, mutagenic, and toxic properties - must be treated before discharge [6].

- **Regulatory Compliance:** Ensure wastewater meets local regulatory standards before discharge.

Conclusion

These application notes provide comprehensive protocols for dyeing polyester with **C.I. Disperse Red 19** using various methods. The high-temperature method offers the best dye penetration for heavy shades, while carrier dyeing provides an alternative for temperature-sensitive applications. The thermosol method is ideal for continuous processing. Proper control of pH, temperature, and time is essential for optimal results. Post-dyeing wastewater requires appropriate treatment, with photocatalytic and electrocoagulation methods showing high removal efficiencies. Always prioritize safety measures and environmental compliance when working with synthetic dyes.

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To cite this document: Smolecule. [Application Notes: Dyeing Polyester Fabric with C.I. Disperse Red 19]. Smolecule, [2026]. [Online PDF]. Available at:

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